

Carzenide method optimization

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Compound Focus: Carzenide

CAS No.: 138-41-0

Cat. No.: S002764

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Carzenide Technical Overview

Carzenide (4-Sulfamoylbenzoic acid, CAS 138-41-0) is a sulfonamide used as an intermediate in organic synthesis and is a strong competitive inhibitor of Carbonic Anhydrase II (CAII), with research applications in areas like epilepsy and cervical cancer [1] [2].

The table below summarizes its core physicochemical and biological data:

Property	Value / Description
Molecular Formula	C ₇ H ₇ NO ₄ S [3] [1] [2]
Molecular Weight	201.20 g/mol [1] [2]
CAS Number	138-41-0 [3] [1] [2]
Appearance	White to off-white solid powder [1] [2]
Melting Point	285-295 °C [1]
LogP	0.5 [3] [1]
Solubility in DMSO	~100 mg/mL (~497 mM) [1] [2]

Property	Value / Description
Primary Biological Target	CAII (Competitive Inhibitor) [2]
Storage (Powder)	-20°C (3 years) or 4°C (2 years) [1]
GHS Signal Word	Warning [4]

Optimized HPLC Method for Analysis

Here is a established reverse-phase (RP) HPLC method for analyzing **Carzenide** [3].

Parameter	Specification
Analytical Column	Newcrom R1 (low silanol activity)
Particle Size	3 µm particles available for UPLC
Mobile Phase	Acetonitrile (MeCN), Water, Phosphoric Acid
MS-Compatibility	Replace Phosphoric Acid with Formic Acid
Method Scalability	Scalable to preparative isolation of impurities

The following diagram illustrates the complete analytical workflow:



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Troubleshooting HPLC Analysis

Problem: Poor Peak Shape (Tailing or Broadening)

- **Potential Cause 1:** Strong interaction with active silanol sites on the column.
- **Solution:** The Newcrom R1 column is specifically selected for its low silanol activity to mitigate this issue [3]. If using a different C18 column, consider adding a low concentration (e.g., 0.1%) of an amine modifier like triethylamine to the mobile phase to mask silanols.

Problem: Low Detection Sensitivity in MS

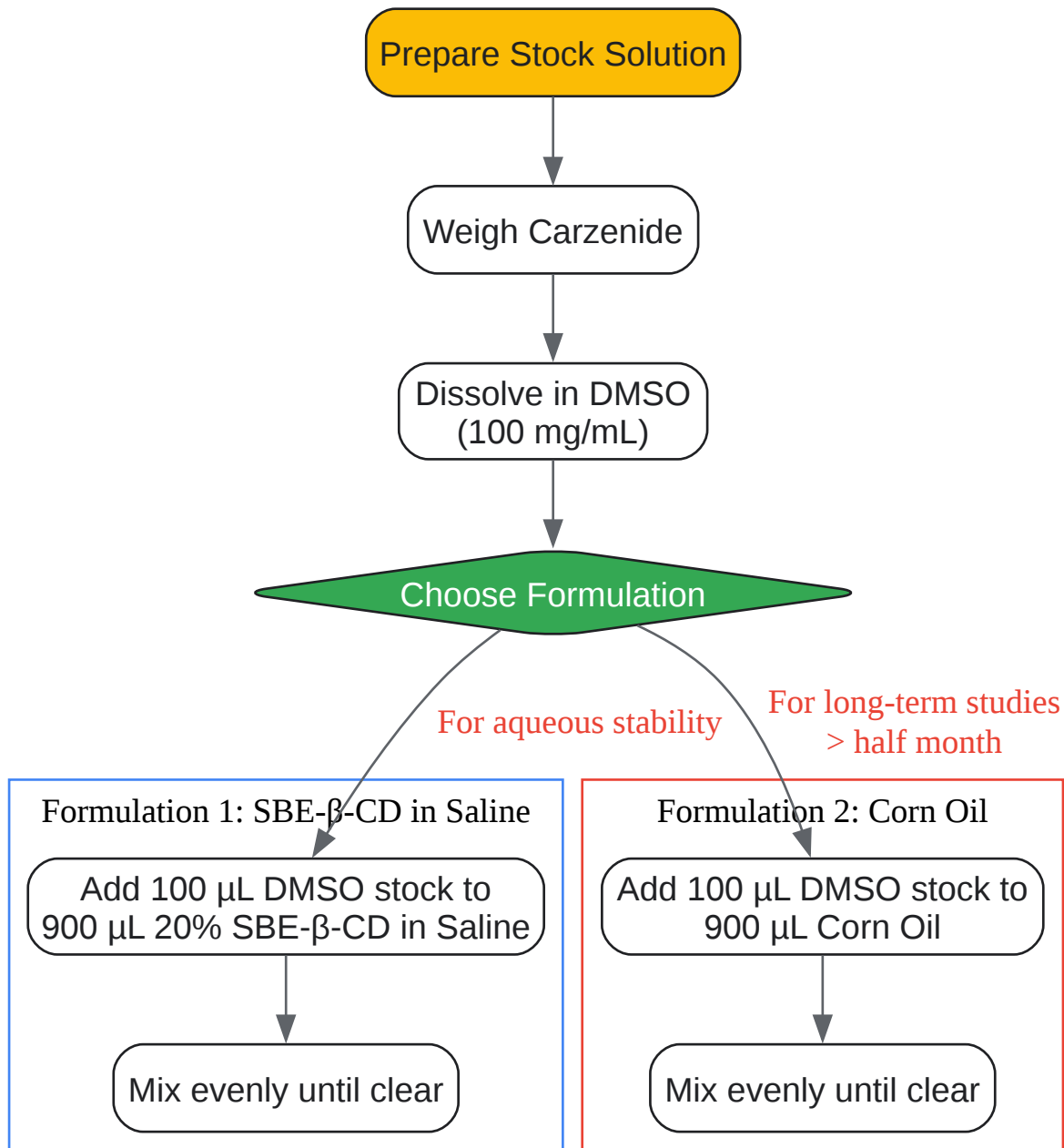
- **Potential Cause:** Non-volatile phosphoric acid in the mobile phase is not MS-compatible.
- **Solution:** Replace phosphoric acid with a volatile acid like **formic acid** for MS applications [3].

Problem: Low Solubility in Aqueous Buffers

- **Potential Cause: Carzenide** has limited aqueous solubility.
- **Solution:** Dissolve the compound first in DMSO, then dilute with the aqueous mobile phase. Ensure the final DMSO concentration is compatible with the HPLC system (typically <20%) [1].

Solubility and Stock Solution Preparation

Carzenide has high solubility in DMSO. For *in vivo* studies, specific formulations are required to achieve sufficient concentration. Below are two recommended protocols [1]:



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> **Note on Formulations:** > - **Formulation 1** (SBE-β-CD) is generally preferred for better aqueous compatibility. > - **Formulation 2** (Corn Oil) should be carefully considered for long-term dosing studies exceeding half a month [1]. > - Always prepare fresh *in vivo* formulations on the day of use for optimal results [1].

Frequently Asked Questions

Q1: What is the primary biological target and significance of Carzenide? **A1:** **Carzenide** is a strong competitive inhibitor of Carbonic Anhydrase II (CAII). This enzyme is a research target in various conditions, including epilepsy and cervical cancer, making **Carzenide** a useful pharmacological tool for studying CAII's role [2].

Q2: How should I store Carzenide and its solutions to ensure stability? **A2:**

- **Powder:** Store at -20°C for long-term stability (3 years) or at 4°C for shorter periods (2 years) [1].
- **Stock Solution in DMSO:** Store at -80°C for up to 2 years or at -20°C for 1 year. Avoid repeated freeze-thaw cycles by aliquoting [2].
- **In vivo Working Solution:** Prepare freshly and use on the same day [1].

Q3: Are there any specific safety concerns when handling Carzenide? **A3:** The GHS signal word is "Warning," with hazard statements indicating it may cause skin and eye irritation (H315, H319) or specific organ toxicity upon exposure (H335). Always refer to the Safety Data Sheet (SDS) and use appropriate personal protective equipment (PPE) [4].

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References

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3. | SIELC Technologies Carzenide [sielc.com]
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To cite this document: Smolecule. [Carzenide method optimization]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b002764#carzenide-method-optimization>]

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